

An In-depth Technical Guide to Zinc Formaldehyde Sulfoxylate and its Synonyms

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Compound of Interest

Compound Name: Zinc formaldehyde sulfoxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Zinc Formaldehyde Sulfoxylate** (ZFS), a versatile reducing agent known by various trade names including Parolite and Decroline. This document delves into its chemical synonyms, quantitative properties, and key applications, with a focus on detailed experimental protocols and reaction mechanisms relevant to research and development.

Chemical Identity and Synonyms

Zinc Formaldehyde Sulfoxylate is a compound with the chemical formula $Zn(HOCH_2SO_2)_2$. It is the zinc salt of hydroxymethanesulfinic acid. Due to its widespread industrial use, it is known by a variety of synonyms and trade names, which are often encountered in technical literature and commercial products.

Table 1: Synonyms and Identifiers for **Zinc Formaldehyde Sulfoxylate**

| Identifier Type | Value |
|-------------------|---|
| IUPAC Name | zinc;hydroxymethanesulfinate |
| CAS Number | 24887-06-7 [1] |
| Molecular Formula | C ₂ H ₆ O ₆ S ₂ Zn [1] [2] |
| Molecular Weight | 255.59 g/mol [2] |
| Common Synonyms | Zinc bis(hydroxymethanesulfinate), Zinc sulfoxylate formaldehyde, Hydrozin, ZFS [3] |
| Trade Names | Parolite, Decroline, Decolin, Safolin, Rongalit Z, Redusol Z, Protolin SX [2] [4] |

Quantitative Data

A thorough understanding of the quantitative properties of **Zinc Formaldehyde Sulfoxylate** is crucial for its effective application in experimental settings. The following table summarizes key physical and chemical data.

Table 2: Quantitative Properties of **Zinc Formaldehyde Sulfoxylate**

| Property | Value | Conditions |
|-----------------------|--|---------------------------------------|
| Appearance | White crystalline powder with a pungent odor [2] [3] | Standard temperature and pressure |
| Melting Point | Decomposes above 90°C | - |
| Solubility in Water | Very soluble | Normal conditions [2] |
| Solubility in Alcohol | Insoluble | - [2] |
| pH of Solution | 6-7 | 1% aqueous solution |
| Purity | Typically ≥ 95% | Commercial grade [3] |
| Decomposition | Decomposes in acidic solutions [2] | - |

Key Applications and Experimental Protocols

Zinc Formaldehyde Sulfoxylate is primarily utilized for its strong reducing properties. Its two main applications are as a discharge agent in the textile industry and as a redox catalyst in emulsion polymerization.

Discharge Printing of Textiles

In textile printing, ZFS is used to selectively remove color from dyed fabrics, creating a white or "discharged" pattern. This allows for the printing of light-colored designs on dark backgrounds.

This protocol outlines a typical procedure for discharge printing on a reactive-dyed cotton fabric.

Materials:

- Dyed cotton fabric
- **Zinc Formaldehyde Sulfoxylate** (Parolite)
- Thickener (e.g., Indalca PA3R or a modified starch-based thickener)
- Titanium dioxide (TiO_2) (for a white discharge)
- Glycerine (humectant)
- Water
- Screen printing setup (screen with desired pattern, squeegee)
- Steamer
- Washing and rinsing equipment

Procedure:

- Preparation of the Discharge Paste (100g):

- In a beaker, create a smooth cream by mixing 15g of **Zinc Formaldehyde Sulfoxylate** with 20ml of water.
- In a separate container, prepare a thickener stock paste by blending 6g of Indalca PA3R with 50ml of water using an electric mixer.
- For an opaque white discharge, incorporate 10g of Titanium dioxide into the ZFS slurry.
- Add 2g of glycerine to the ZFS mixture.
- Slowly add the ZFS mixture to the thickener paste while stirring continuously to achieve a homogenous printing paste.

- Printing:
 - Place the dyed cotton fabric on a printing table.
 - Apply the discharge paste through the screen onto the fabric using a squeegee, ensuring even application.
- Drying and Steaming:
 - Allow the printed fabric to air dry or use a hairdryer on a low setting.
 - Steam the dried fabric at 100-102°C for 20-30 minutes to activate the discharge agent.
- Washing:
 - Thoroughly rinse the steamed fabric in cold water for approximately 20 minutes to remove the discharged dye and residual chemicals.
 - Wash the fabric with a neutral detergent and rinse again.
 - Allow the fabric to dry.

Redox Catalyst in Emulsion Polymerization

ZFS is a key component of redox initiation systems used in emulsion polymerization. These systems allow for polymerization to occur at lower temperatures than with thermal initiators

alone, offering better control over the reaction and the properties of the resulting polymer.

This protocol provides a general procedure for the emulsion polymerization of a monomer like methyl methacrylate using a ZFS-based redox system.

Materials:

- Methyl methacrylate (monomer)
- Deionized water
- Sodium lauryl sulfate (surfactant)
- Ammonium persulfate (oxidizing agent)
- **Zinc Formaldehyde Sulfoxylate** (Decroline) (reducing agent)
- Iron(II) sulfate heptahydrate (catalyst, optional)
- Nitrogen gas supply
- Reaction vessel with stirring, heating, and cooling capabilities

Procedure:

- Reactor Setup:
 - Charge the reaction vessel with deionized water and sodium lauryl sulfate.
 - Purge the system with nitrogen for at least 30 minutes to remove oxygen.
 - Begin stirring and heat the mixture to the desired reaction temperature (e.g., 40-60°C).
- Initiator and Monomer Addition:
 - Prepare a solution of ammonium persulfate in deionized water.
 - Prepare a separate solution of **Zinc Formaldehyde Sulfoxylate** in deionized water. A small amount of iron(II) sulfate can be added to this solution to catalyze the redox

reaction.

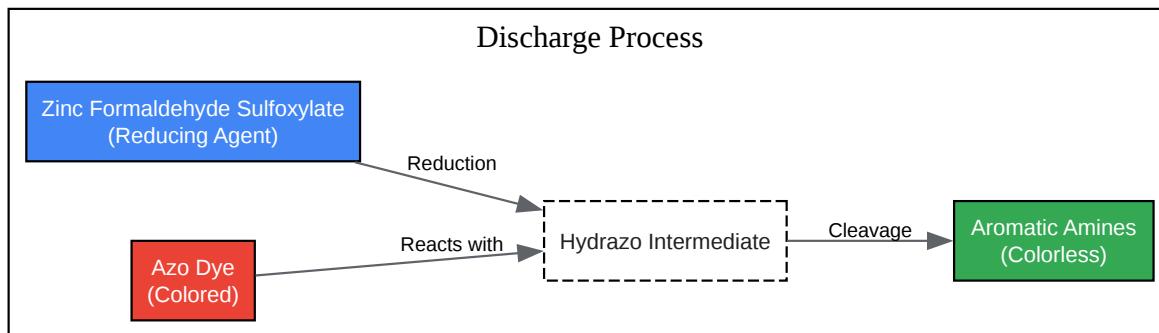
- Begin a continuous feed of the monomer into the reactor.
- Simultaneously, start the separate continuous feeds of the ammonium persulfate and **Zinc Formaldehyde Sulfoxylate** solutions. The feed rates should be controlled to maintain a steady polymerization rate.
- Polymerization:
 - Monitor the reaction temperature and conversion of the monomer over time. The reaction is typically exothermic, and cooling may be required to maintain the set temperature.
 - Continue the feeds for the desired reaction time (typically 2-4 hours).
- Completion and Characterization:
 - After the feeds are complete, maintain the reaction temperature for an additional hour to ensure high monomer conversion.
 - Cool the reactor to room temperature.
 - The resulting latex can be analyzed for particle size, molecular weight, and other properties.

Reaction Mechanisms and Visualizations

Understanding the underlying chemical mechanisms is essential for optimizing processes involving **Zinc Formaldehyde Sulfoxylate**.

Mechanism of Azo Dye Discharge

The discharge of azo dyes, a common class of textile colorants, by ZFS involves the reductive cleavage of the azo bond (-N=N-). This process breaks the chromophore of the dye, leading to a loss of color.

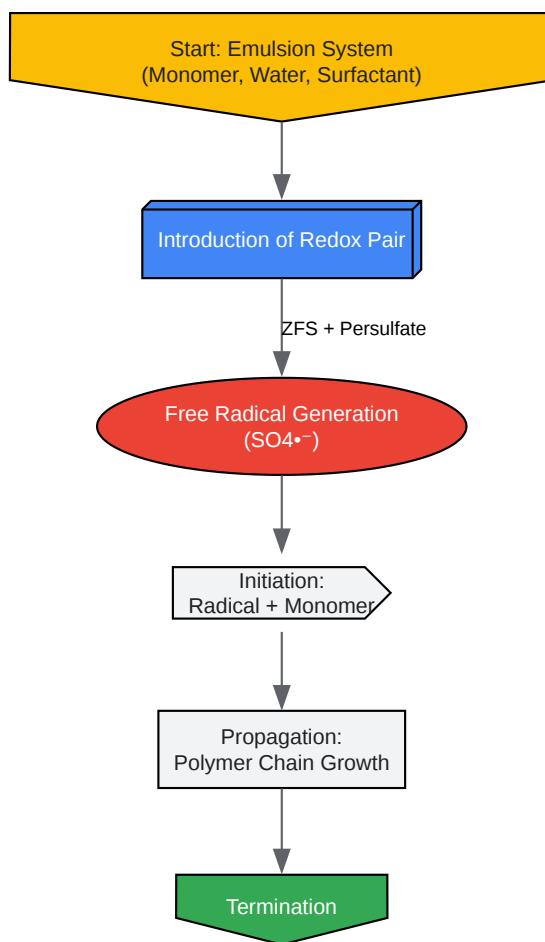


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Caption: Reductive cleavage of an azo dye by **Zinc Formaldehyde Sulfoxylate**.

Redox Initiation of Polymerization

In emulsion polymerization, ZFS acts as the reducing agent in a redox pair with an oxidizing agent like a persulfate. The reaction between the two generates free radicals that initiate the polymerization of monomers.



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Caption: Workflow for redox-initiated emulsion polymerization using ZFS.

This technical guide serves as a foundational resource for professionals working with **Zinc Formaldehyde Sulfoxylate** and its synonymous products. The provided data and protocols are intended to facilitate further research and development in the fields of materials science, chemistry, and drug development.

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